

# Standard Operating Procedure: Disposal of Idh2R140Q-IN-1 and Associated Waste

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## Compound of Interest

Compound Name: **Idh2R140Q-IN-1**

Cat. No.: **B12401043**

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## 1.0 Purpose

This document provides essential safety and logistical procedures for the proper disposal of the potent research chemical **Idh2R140Q-IN-1**. As a potent inhibitor of IDH2 R140Q with an IC<sub>50</sub> of 6.1 nM, this compound and all materials contaminated with it must be handled and disposed of as hazardous chemical waste.<sup>[1]</sup> Adherence to these guidelines is critical to ensure personnel safety and compliance with environmental regulations. The toxicological properties of this compound have not been thoroughly investigated, necessitating cautious handling.<sup>[2]</sup>

## 2.0 Scope

These procedures apply to all research personnel, scientists, and laboratory staff who handle **Idh2R140Q-IN-1** in solid (powder) form, in solution, or who generate waste contaminated with the compound. This includes unused or expired chemicals, contaminated labware, personal protective equipment (PPE), and spill cleanup materials.

## 3.0 Guiding Principle: Consult Your Institutional EHS

While this document provides best-practice guidelines based on general laboratory safety protocols, all chemical waste disposal is governed by local, state, and federal regulations. Your institution's Environmental Health and Safety (EHS) department is the ultimate authority. Always consult your EHS office for specific procedures and to schedule a waste pickup.<sup>[3][4]</sup>

## Step-by-Step Disposal Protocol for Idh2R140Q-IN-1

This protocol outlines the process for segregating and preparing **Idh2R140Q-IN-1** waste for collection by EHS professionals.

### Step 1: Identify and Segregate Waste Streams

Proper segregation is critical to prevent dangerous chemical reactions.[\[5\]](#)[\[6\]](#) At the point of generation, separate waste into the following categories:

- Solid Waste: Unused or expired **Idh2R140Q-IN-1** powder, contaminated weigh boats, and grossly contaminated PPE (e.g., gloves used for handling pure compound).
- Liquid Waste: Solutions containing **Idh2R140Q-IN-1** (e.g., stock solutions, experimental media). Do not mix with other incompatible solvent waste streams.
- Chemically Contaminated Sharps: Needles, syringes, scalpels, or glass Pasteur pipettes contaminated with **Idh2R140Q-IN-1**.
- Contaminated Labware: Empty vials, pipette tips, centrifuge tubes, and other plastic or glassware with trace contamination.

### Step 2: Use Correct Waste Containers

- Solid and Liquid Waste: Use only EHS-approved, chemically compatible hazardous waste containers.[\[4\]](#)[\[6\]](#) Ensure containers have a secure, tight-fitting lid. Keep containers closed at all times except when adding waste.[\[3\]](#)[\[5\]](#)
- Sharps Waste: Dispose of all chemically contaminated sharps in a designated, puncture-resistant sharps container clearly labeled "CHEMICALLY CONTAMINATED SHARPS".[\[7\]](#) Do not use standard red biohazard sharps containers unless the waste is also infectious.[\[7\]](#)
- Contaminated Labware: Collect in a designated "Disposable Labware & Broken Glass" box or a sturdy, plastic-lined cardboard box clearly marked for chemical contamination.

### Step 3: Label Waste Containers Correctly

- Attach a hazardous waste tag to each container as soon as you begin accumulating waste.
- Clearly write the full chemical name: "**Idh2R140Q-IN-1**". Avoid abbreviations.

- List all other components in the container, including solvents and their approximate percentages.
- Indicate the start date of waste accumulation on the tag.

#### Step 4: Store Waste in a Satellite Accumulation Area (SAA)

- Store all hazardous waste in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[4][5]
- Do not move waste from the room where it was generated to another for storage.[4]
- Ensure secondary containment (such as a spill tray) is used to prevent leaks.[6]
- Adhere to the storage limits for your SAA, as mandated by regulations.

#### Step 5: Schedule Waste Pickup

- Monitor the volume of waste in your containers.
- Once a container is full, or within the time limits specified by your institution (e.g., 6-12 months), contact your EHS office to schedule a waste pickup.[3][4][7]
- Do not allow waste to accumulate beyond the established limits.

#### Prohibited Disposal Methods

- DO NOT dispose of **Idh2R140Q-IN-1** down the sink or any other drain.[3]
- DO NOT dispose of this chemical by evaporation in a fume hood or on a benchtop.[3][5]
- DO NOT place chemical waste in regular trash or standard biohazard bags.

## Quantitative Storage Limits

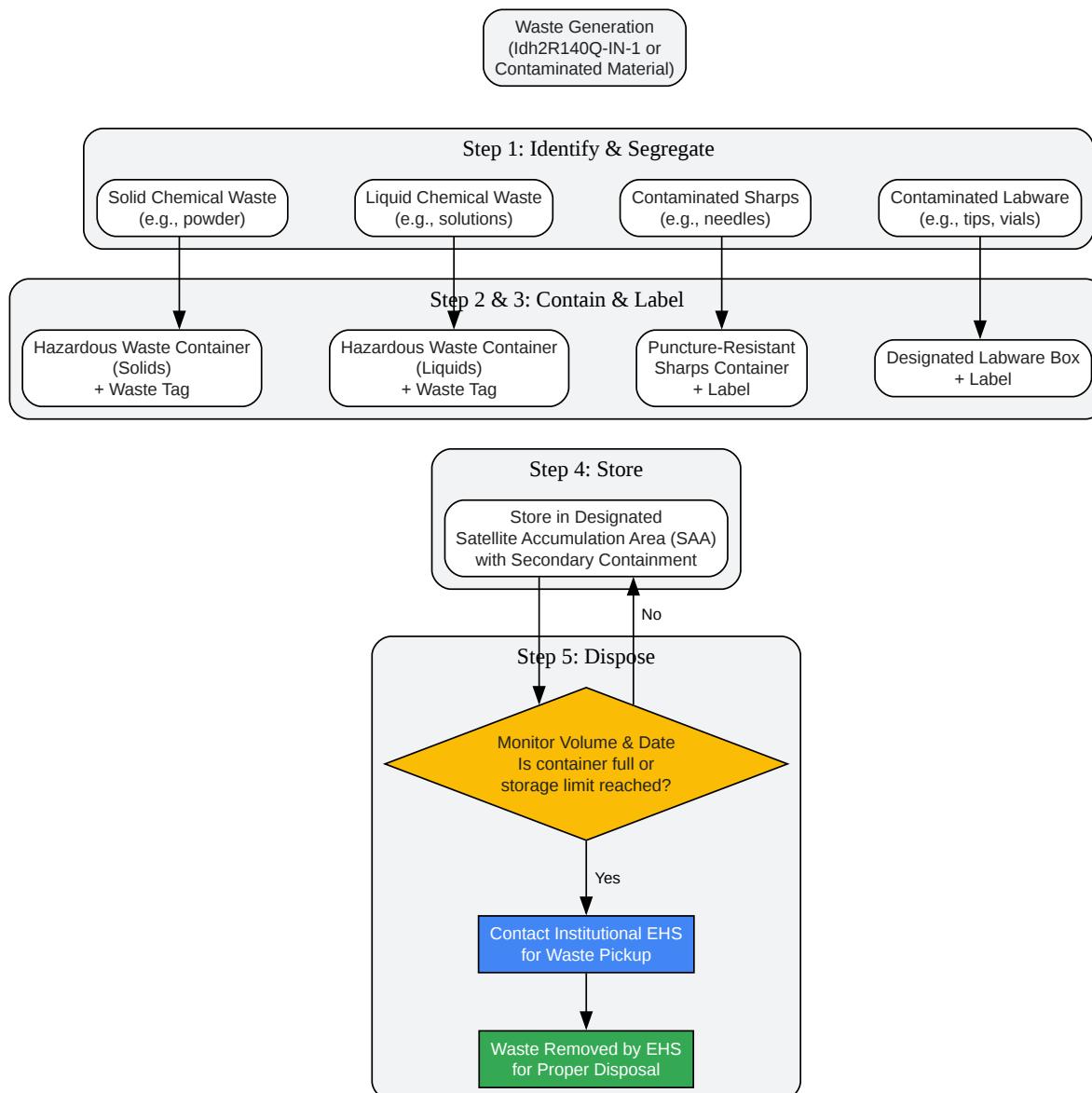
The following table summarizes typical quantitative limits for hazardous waste stored in a laboratory's Satellite Accumulation Area (SAA). These are general guidelines; always confirm the specific limits with your institution's EHS department.

Waste Type	Maximum Volume in SAA	Time Limit	Source
General Hazardous Waste	55 gallons (total)	Up to 12 months (container must be removed within 3 days of being full)	[4][5]
Acutely Toxic Waste (P-Listed)	1 quart (liquid) or 1 kilogram (solid)	Up to 12 months (container must be removed within 3 days of reaching limit)	[4]

While **Idh2R140Q-IN-1** is not explicitly P-listed, its high potency warrants treating it with similar caution. Minimize quantities and arrange for regular disposal.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Idh2R140Q-IN-1** and associated materials.

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Caption: Workflow for the safe disposal of **Idh2R140Q-IN-1** waste.

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